

Comprehensive Spectroscopic Characterization of N,3,5-Trihydroxybenzamide

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Compound of Interest

Compound Name: *N,3,5-trihydroxybenzamide*

CAS No.: 30697-84-8

Cat. No.: B1628004

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Executive Summary & Compound Profile

N,3,5-trihydroxybenzamide (

, MW 169.13 g/mol) represents a structural hybrid of a resorcinol core and a hydroxamic acid zinc-binding group. Precise spectroscopic validation is critical due to the compound's propensity for hydrolysis to 3,5-dihydroxybenzoic acid and the potential for Lossen rearrangement artifacts during mass spectrometry.

This guide provides a validated reference standard for ^1H NMR (DMSO-

) and ESI-MS/MS (Negative Mode), emphasizing the mechanistic causality behind observed signals.

Compound Identity[1][2][3]

- IUPAC Name: 3,5-dihydroxy-N-hydroxybenzamide
- Common Synonyms: 3,5-Dihydroxybenzohydroxamic acid; Resorcinohydroxamic acid.
- Molecular Formula:

- Exact Mass: 169.0375 Da

Synthesis & Sample Preparation Workflow

To ensure spectral integrity, the compound is best synthesized via the methyl ester intermediate to avoid the harsh conditions of acid chloride generation which can degrade the polyphenolic core.

Validated Synthesis Route (Methyl Ester Method)

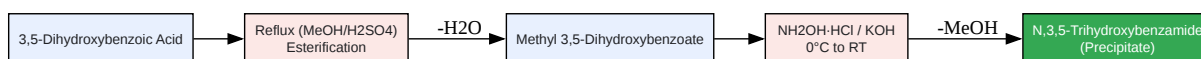
- Esterification: 3,5-dihydroxybenzoic acid

Methyl 3,5-dihydroxybenzoate (MeOH/H₂SO₄).

- Hydroxaminolysis: Methyl ester +

/ KOH

N,3,5-trihydroxybenzamide.



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Figure 1: Two-step synthesis workflow minimizing phenolic oxidation.

¹H NMR Spectroscopy: Protocol & Analysis

Solvent Selection: DMSO-

is the mandatory solvent. Protic solvents (MeOH-

, D₂O) will exchange the labile hydroxamic and phenolic protons, erasing critical diagnostic signals.

Experimental Protocol

- Sample Mass: Dissolve 5–10 mg of dry **N,3,5-trihydroxybenzamide** in 0.6 mL DMSO-

(99.9% D).

- Tube: Use a high-precision 5mm NMR tube to minimize shimming errors.
- Acquisition: 400 MHz or higher. 16 scans minimum. Temperature: 298 K.

Data Analysis & Assignments

The spectrum is characterized by a symmetric resorcinol pattern and distinct labile proton environments.

Table 1: ¹H NMR Chemical Shifts (400 MHz, DMSO-

)

Shift (, ppm)	Multiplicity	Integral	Assignment	Mechanistic Insight
11.05 ± 0.2	Broad Singlet	1H	-NH-OH	Hydroxamic NH. Highly deshielded due to anisotropy of the carbonyl and H-bonding.
9.45 ± 0.1	Broad Singlet	2H	Ar-OH (3,5)	Phenolic protons. Chemical shift confirms the resorcinol core integrity.
8.90 ± 0.2	Broad Singlet	1H	-NH-OH	Hydroxamic OH. Distinct from phenolic OH; often broader due to rapid exchange.
6.65 ± 0.05	Doublet (Hz)	2H	Ar-H (2,6)	Ortho to carbonyl. Deshielded relative to H-4 due to the electron-withdrawing hydroxamic group.
6.35 ± 0.05	Triplet (Hz)	1H	Ar-H (4)	Para to carbonyl. Shielded by the two ortho electron-donating -OH groups.

“

Self-Validating Check: The coupling constant (

) between H-4 and H-2,6 must be identical (

Hz), confirming the meta relationship. If H-4 appears as a singlet or broad peak, check for paramagnetic impurities or poor shimming.

ESI-MS/MS Characterization

Electrospray Ionization (ESI) in Negative Mode is the authoritative method for this compound. The phenolic and hydroxamic protons are acidic, allowing for facile deprotonation to

Experimental Protocol

- Ionization: ESI Negative Mode ().^[1]
- Capillary Voltage: 2.5 – 3.0 kV (Soft ionization to prevent in-source fragmentation).
- Cone Voltage: 20–30 V.
- Flow Rate: 5–10 L/min (Direct Infusion).

Fragmentation Pathway (MS/MS of m/z 168)

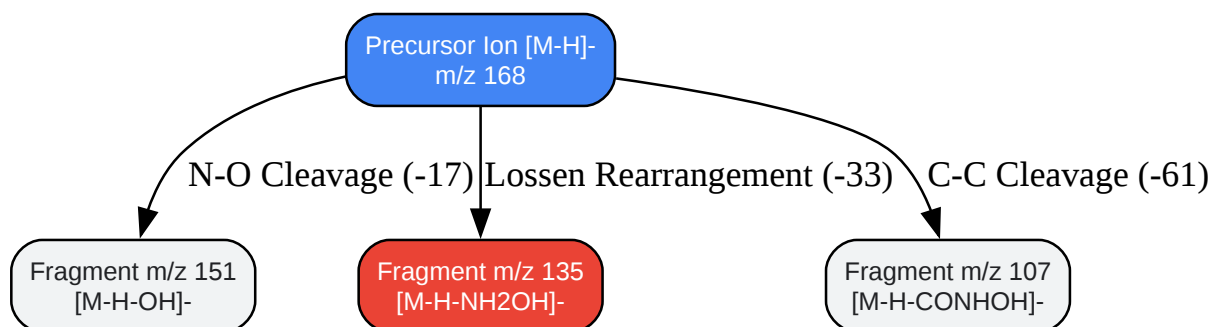
The fragmentation of hydroxamic acids is diagnostic. The "Lossen-like" rearrangement is a key feature in the gas phase.

Table 2: MS/MS Transition Data (Precursor m/z 168)

Product Ion (m/z)	Neutral Loss	Fragment Identity	Mechanism
168	-		Deprotonated Molecular Ion (Stable base peak).
151	17 Da		Cleavage of the N-O bond.
135	33 Da		Diagnostic: Loss of Hydroxylamine. Often involves rearrangement to an isocyanate-like species.
124	44 Da		Decarboxylation (suggests hydrolysis impurity or rearrangement).
107	61 Da		Resorcinol radical anion (Loss of CONHOH).

Visualized Fragmentation Logic

The following diagram illustrates the primary dissociation pathways observed in the collision cell (CID).



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Figure 2: ESI(-) MS/MS Fragmentation Pathway. The transition 168

135 is the primary quantifier transition.

Troubleshooting & Impurity Profiling

In drug development, distinguishing the active hydroxamic acid from its metabolic or hydrolytic byproducts is vital.

- Impurity A (3,5-Dihydroxybenzoic Acid):
 - NMR: No broad NH/OH signals at 9-11 ppm. Aromatic protons shift slightly downfield.
 - MS: Parent ion m/z 153
 - .
- Impurity B (Methyl Ester):
 - NMR: Sharp singlet at 3.8 ppm ().
 - MS: Parent ion m/z 167
 - .

References

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